

Accuracy and precision of 2-Methyldiphenylmethane quantification methods

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Compound of Interest

Compound Name: 2-Methyldiphenylmethane

Cat. No.: B1215975

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A Comparative Guide to the Quantification of 2-Methyldiphenylmethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methodologies for the accurate and precise quantification of **2-Methyldiphenylmethane**. While specific validated performance data for **2-Methyldiphenylmethane** is not readily available in published literature, this guide utilizes data from a closely related isomer, 2,5-Dimethyldiphenylmethane, to provide representative performance characteristics. The analytical principles and methodologies are highly similar for these isomers. The primary recommended technique is Gas Chromatography-Mass Spectrometry (GC-MS) due to its high sensitivity and selectivity for aromatic hydrocarbons.

Data Presentation: Performance Characteristics

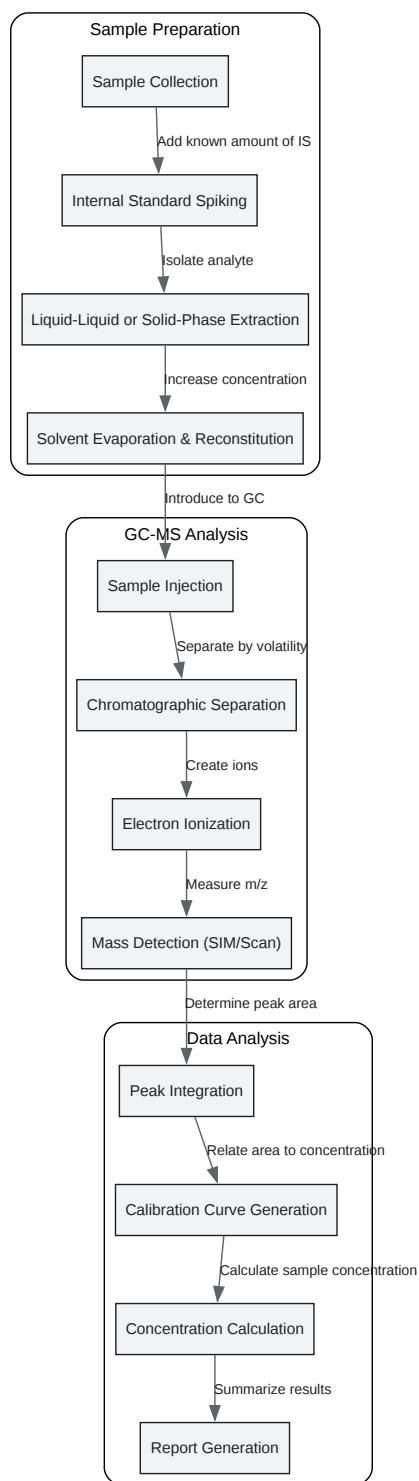
The following table summarizes typical performance characteristics for the quantification of methylated diphenylmethane isomers using GC-MS, based on validated methods for similar aromatic compounds. These values serve as a benchmark for what can be expected when developing and validating a quantitative method for **2-Methyldiphenylmethane**.

Performance Parameter	Typical Value	Description
Accuracy (Recovery)	90% - 110%	The percentage of the known amount of analyte recovered from a sample matrix.
Precision (RSD)	≤ 15%	The relative standard deviation of replicate measurements, indicating the closeness of repeated results.
**Linearity (R^2) **	≥ 0.995	The correlation coefficient of the calibration curve, demonstrating a proportional response to concentration.
Limit of Detection (LOD)	0.01 - 0.1 ng/mL	The lowest concentration of the analyte that can be reliably detected by the instrument. [1]
Limit of Quantitation (LOQ)	0.05 - 0.5 ng/mL	The lowest concentration of the analyte that can be reliably quantified with acceptable precision and accuracy.

Experimental Workflow

The general workflow for the quantification of **2-Methyldiphenylmethane** involves sample preparation, analysis by Gas Chromatography-Mass Spectrometry (GC-MS), and subsequent data analysis.

General Workflow for 2-Methyldiphenylmethane Quantification

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Caption: General workflow for the quantification of **2-Methyldiphenylmethane**.

Experimental Protocols

The following is a representative experimental protocol for the quantification of a methylated diphenylmethane isomer using GC-MS. This protocol should be optimized and validated for the specific laboratory instrumentation and sample matrix.

1. Sample Preparation (Liquid Matrix)

- Internal Standard: Prepare a stock solution of a suitable internal standard (e.g., deuterated diphenylmethane) in a volatile solvent like hexane.
- Spiking: To a 10 mL aliquot of the liquid sample, add a known volume of the internal standard solution.
- Extraction: Perform a liquid-liquid extraction by adding 5 mL of hexane and vortexing for 2 minutes. Allow the layers to separate and collect the organic (upper) layer.
- Drying: Pass the organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Concentration: Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 8890 GC System or equivalent.[\[2\]](#)
- Mass Spectrometer: Agilent 5977B GC/MSD or equivalent.
- Column: HP-5ms (or equivalent) 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet Temperature: 280°C.
- Injection Volume: 1 μ L in splitless mode.
- Oven Temperature Program:

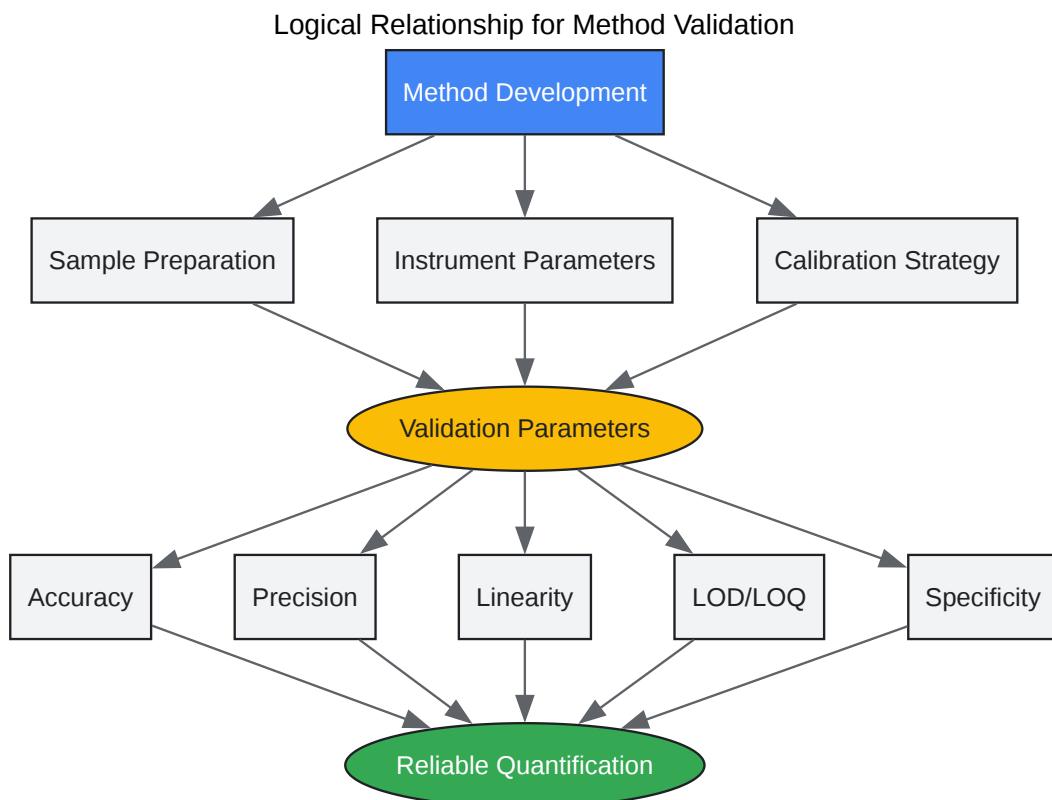
- Initial temperature: 60°C, hold for 2 minutes.
- Ramp 1: 10°C/min to 200°C.
- Ramp 2: 20°C/min to 300°C, hold for 5 minutes.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity, monitoring characteristic ions of **2-Methyldiphenylmethane** and the internal standard.

3. Calibration and Quantification

- Calibration Standards: Prepare a series of calibration standards containing known concentrations of **2-Methyldiphenylmethane** and a constant concentration of the internal standard in the final sample solvent.
- Calibration Curve: Inject the calibration standards and generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Quantification: Inject the prepared samples. The concentration of **2-Methyldiphenylmethane** in the samples is determined using the response factor from the calibration curve.[\[1\]](#)

Signaling Pathway/Logical Relationship Diagram

The following diagram illustrates the logical relationship between the analytical parameters and the desired outcomes of accuracy and precision in a quantitative method.



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Caption: Logical relationship for achieving reliable quantification.

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